

# In-Depth Technical Guide for Fsy-oso2F: Safety and Handling

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## Compound of Interest

Compound Name: Fsy-oso2F

Cat. No.: B15552498

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Fsy-oso2F**, also known by its IUPAC name (S)-2-Amino-3-[4-[(fluorosulfonyl)oxy]phenyl]propanoic acid (CAS No. 1839622-49-9). **Fsy-oso2F** is an aryl fluorosulfate derivative of the amino acid tyrosine. It serves as a precursor for the synthesis of the <sup>18</sup>F-labeled positron emission tomography (PET) tracer, [<sup>18</sup>F]**FSY-OSO2F**, which is utilized in oncology research to visualize tumors.[1][2] This document outlines the known hazards, handling procedures, and experimental protocols associated with this compound and the related Sulfur [<sup>18</sup>F]Fluoride Exchange (SuFEx) click chemistry.

## Compound Identification and Properties

**Fsy-oso2F** belongs to the class of aryl fluorosulfates, which are noted for their stability and context-dependent reactivity, making them valuable tools in chemical biology and drug discovery.[3] The fluorosulfate group is relatively stable under neutral or acidic conditions but can be activated for "click" chemistry reactions, such as the Sulfur(VI) Fluoride Exchange (SuFEx).[4]

Property	Value	Source
IUPAC Name	(S)-2-amino-3-(4-((fluorosulfonyl)oxy)phenyl)propanoic acid	[5]
CAS Number	1839622-49-9	[5]
Molecular Formula	C9H10FNO5S	[5]
Molecular Weight	263.24 g/mol	[5]
Primary Application	Precursor for 18F-labeled PET tracer synthesis	[1][2]

## Hazard Assessment and Safety Precautions

A specific Safety Data Sheet (SDS) for **Fsy-oso2F** is not publicly available. The following hazard assessment is based on data from structurally similar amino acid derivatives and general knowledge of aryl fluorosulfates.

### Summary of Potential Hazards

Based on analogous compounds, **Fsy-oso2F** should be handled as a substance with the following potential hazards:

Hazard Class	GHS Classification (Inferred)	Precautionary Statement Codes (Inferred)
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation

This data is inferred from the SDS for (S)-2-Amino-3-(4-(tert-butoxy)phenyl)propanoic acid.

## General Laboratory Safety Practices

Due to the potential hazards, standard prudent laboratory practices should be strictly followed.

- Engineering Controls: All work involving solid **Fsy-oso2F** or its solutions should be conducted in a certified chemical fume hood to avoid inhalation of dust or aerosols.<sup>[6][7]</sup> The workspace should be equipped with an accessible safety shower and eyewash station.
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear chemical safety goggles and, when handling larger quantities or facing a splash risk, a face shield.<sup>[6]</sup>
  - Hand Protection: Wear nitrile or other chemically resistant gloves. Change gloves immediately if contamination is suspected.<sup>[6]</sup>
  - Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes. An acid-resistant apron is recommended when handling corrosive reagents used in its synthesis or subsequent reactions.<sup>[6]</sup>
- Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the compound.<sup>[8]</sup>

## First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, seek immediate medical attention.
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. If irritation persists, seek medical attention.<sup>[8]</sup>
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.<sup>[8]</sup>
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.<sup>[8]</sup>

## Experimental Protocols and Handling

The primary use of **Fsy-oso2F** is as a precursor in the radiosynthesis of **[18F]FSY-OSO2F** via a Sulfur [18F]Fluoride Exchange (SuFEx) reaction.<sup>[1][2]</sup>

## Storage and Stability

- **Storage:** Store **Fsy-oso2F** in a tightly closed container in a cool, dry, and well-ventilated place.
- **Stability:** Aryl fluorosulfates are generally stable to thermolysis and hydrolysis under neutral or acidic conditions. They are, however, reactive towards nucleophiles under specific conditions (e.g., presence of a base or catalyst), which is the basis for the SuFEx reaction.<sup>[3]</sup>

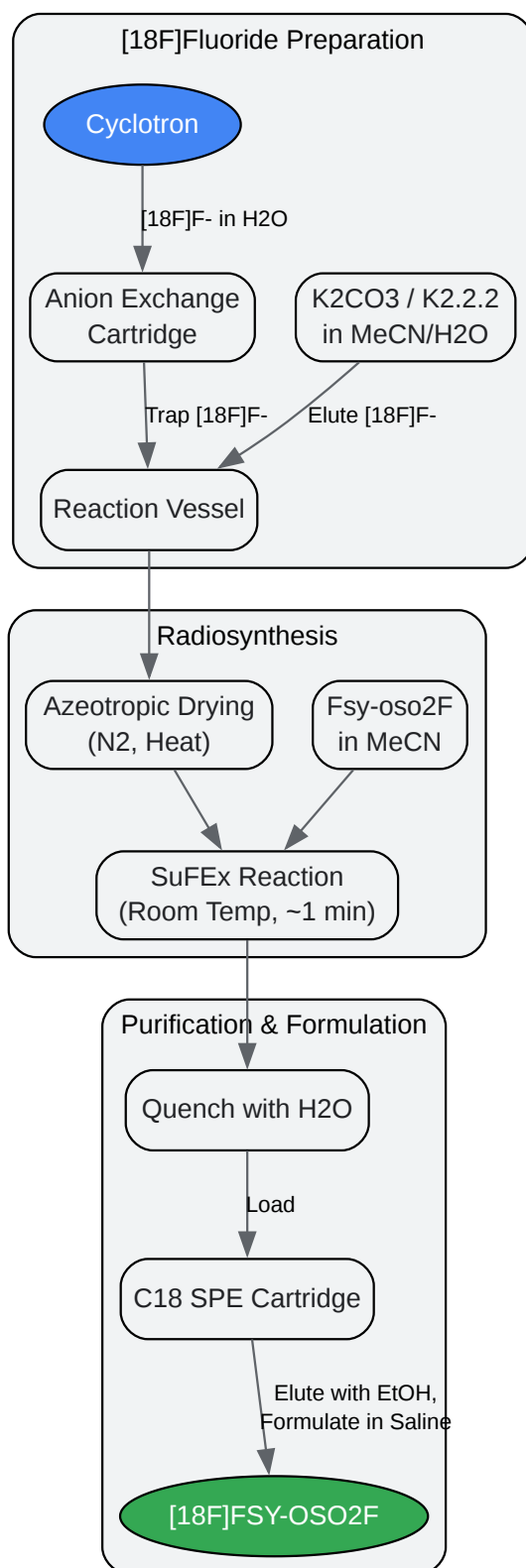
## Radiosynthesis of [18F]FSY-OSO2F

The following is a generalized protocol for the one-step 18F-labeling of **Fsy-oso2F**. This procedure involves handling radioactive materials and must be performed in a specialized radiochemistry facility with appropriate shielding and remote handling equipment.

Protocol:

- **[18F]Fluoride Preparation:** The aqueous [18F]fluoride solution obtained from the cyclotron is trapped on an anion exchange cartridge.
- **Elution:** The [18F]fluoride is eluted from the cartridge into a reaction vessel using a solution of a phase-transfer catalyst (e.g., Kryptofix 2.2.2) and potassium carbonate in an acetonitrile/water mixture.
- **Azeotropic Drying:** The solvent is removed under a stream of nitrogen with heating to ensure the [18F]fluoride is anhydrous. This step is critical as water can poison the exchange reaction.<sup>[4]</sup>
- **Labeling Reaction:** A solution of the **Fsy-oso2F** precursor in a suitable organic solvent (e.g., acetonitrile) is added to the dried K[18F]F-K2.2.2 complex.
- **Incubation:** The reaction mixture is allowed to react at room temperature. The SuFEx reaction is typically very fast, often achieving high radiochemical conversion within seconds to a few minutes.<sup>[4][9]</sup>

- **Purification:** The crude reaction mixture is quenched with water and purified using a solid-phase extraction (SPE) cartridge (e.g., C18). The desired **[18F]FSY-OSO2F** is retained on the cartridge while unreacted **[18F]**fluoride and other impurities are washed away.
- **Elution and Formulation:** The final product is eluted from the SPE cartridge with ethanol and then formulated in a physiologically compatible solution (e.g., saline) for in vivo use.

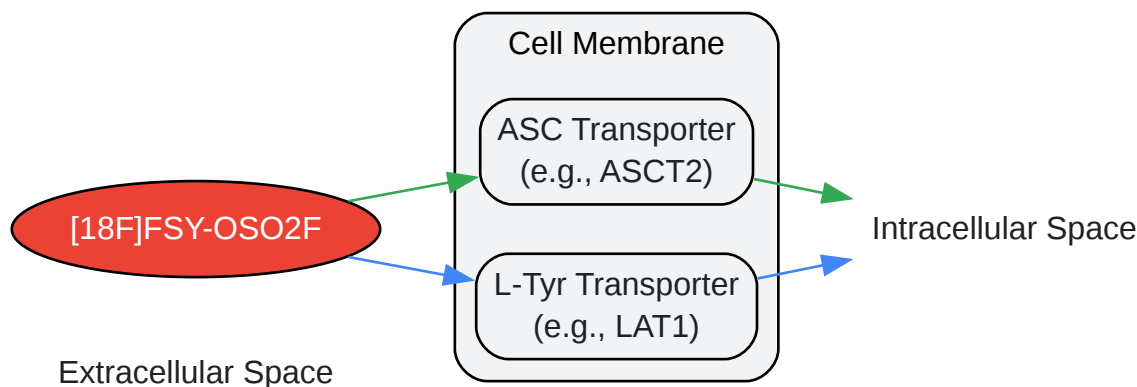


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Caption: Experimental workflow for the radiosynthesis of  $[^{18}\text{F}]\text{FSY-OSO}_2\text{F}$ .

## Cellular Uptake Mechanism

[18F]**FSY-OSO2F** is designed as an amino acid tracer. Its uptake into tumor cells is mediated by amino acid transporters. Studies have shown that its transport is regulated by L-type amino acid transporter (LAT), Alanine, Serine, Cysteine-preferring transporter 2 (ASCT2), and other related transporters.[1]



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Caption: Cellular uptake pathway of [18F]**FSY-OSO2F** via amino acid transporters.

## Waste Disposal

All chemical waste, including unused **Fsy-oso2F**, reaction mixtures, and contaminated materials, must be disposed of as hazardous chemical waste according to institutional and local regulations. Radioactive waste from the synthesis of [18F]**FSY-OSO2F** must be handled and disposed of according to radiation safety protocols, which typically involves segregation and decay-in-storage.

This document is intended as a guide and does not replace a formal risk assessment, which should be conducted by qualified personnel before any new procedure is undertaken. Always refer to your institution's safety policies and guidelines.

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